

Application of PBDB-T-SF in Flexible Solar Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: *Pbdb-T-SF*

Cat. No.: *B15958001*

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Introduction

The development of flexible organic solar cells (OSCs) has garnered significant attention due to their potential for lightweight, portable, and cost-effective energy conversion. A key component in achieving high-performance flexible OSCs is the photoactive layer, where the polymer donor material plays a crucial role. **PBDB-T-SF**, a fluorinated derivative of the PBDB-T polymer donor, has emerged as a promising candidate for non-fullerene organic solar cells (NF-OSCs) due to its excellent electronic properties and processability.^{[1][2]} Its chemical structure is specifically designed to work synergistically with emerging non-fullerene acceptors, facilitating efficient charge transfer and minimizing energy losses.^[1] This document provides detailed application notes and protocols for the utilization of **PBDB-T-SF** in the fabrication and characterization of flexible solar cells.

Key Properties of PBDB-T-SF

PBDB-T-SF is a p-type polymer semiconductor that exhibits strong light absorption in the visible region of the solar spectrum. The introduction of fluorine atoms into the polymer backbone lowers its highest occupied molecular orbital (HOMO) energy level, leading to a

higher open-circuit voltage (Voc) in solar cell devices.[3] Furthermore, its good solubility in common organic solvents like chlorobenzene and dichlorobenzene simplifies solution-based processing techniques, making it suitable for scalable manufacturing methods such as roll-to-roll printing.[1][2]

Data Presentation

Table 1: Photovoltaic Performance of PBDB-T-SF Based Flexible Solar Cells

Donor:Acceptor	Substrate/Electrode	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Bending Test	Reference
PBDB-T-2F:IT-4F	PET/Ag-mesh	11.5	0.82	19.97	70.3	>91% retention after 1500 cycles	[4]
PBDB-T:ITIC	Flexible	8.9	-	-	-	-	[5]
PBDB-T-2F:BTP-4F	PET (125 μm)	14.61	-	-	-	-	[6][7]
PBDB-T-2F:BTP-4F	PET (38 μm)	15.01	-	-	-	-	[6][7]

Note: PBDB-T-2F is a close derivative of **PBDB-T-SF** and provides a strong indication of the potential performance.

Table 2: Material and Solution Preparation Parameters

Parameter	Value	Notes
Donor	PBDB-T-SF	or its derivative PBDB-T-2F
Acceptor	IT-4F, ITIC, BTP-4F	Non-fullerene acceptors
Solvent	Chlorobenzene (CB)	Other solvents like dichlorobenzene can also be used
Additive	1,8-diiodooctane (DIO)	Typically 0.25-1% by volume
Concentration	10-20 mg/mL	Total concentration of donor and acceptor
D:A Ratio	1:1 to 1:1.5 (w/w)	Optimization may be required

Experimental Protocols

Flexible Substrate Preparation

A common substrate for flexible solar cells is Polyethylene terephthalate (PET) with a transparent conductive electrode.

Materials:

- PET substrates with pre-patterned Indium Tin Oxide (ITO) or Silver nanowire (AgNWs)/Silver-mesh electrodes.
- Deionized (DI) water
- Isopropyl alcohol (IPA)
- Detergent solution (e.g., Hellmanex)

Protocol:

- Sequentially clean the flexible substrates in an ultrasonic bath with detergent solution, DI water, and IPA for 15 minutes each.

- Dry the substrates with a stream of nitrogen gas.
- Treat the substrates with UV-ozone for 15 minutes to improve the wettability of the surface.

Deposition of Interfacial Layers

An inverted device structure is commonly used for flexible solar cells to enhance stability.

Materials:

- Zinc oxide (ZnO) nanoparticle solution (for electron transport layer - ETL)
- Molybdenum oxide (MoO_3) (for hole transport layer - HTL)

Protocol:

- ETL Deposition: Spin-coat the ZnO nanoparticle solution onto the flexible substrate at 3000-5000 rpm for 30-60 seconds.
- Anneal the ZnO layer at 120-150°C for 10-15 minutes on a hotplate.
- Transfer the substrates into a nitrogen-filled glovebox.

Active Layer Deposition

The blend of **PBDB-T-SF** and a suitable non-fullerene acceptor forms the photoactive layer.

Materials:

- **PBDB-T-SF**
- Non-fullerene acceptor (e.g., IT-4F)
- Chlorobenzene
- 1,8-diiodooctane (DIO)

Protocol:

- Dissolve **PBDB-T-SF** and the non-fullerene acceptor in chlorobenzene at the desired ratio (e.g., 1:1 w/w) to a total concentration of 10-20 mg/mL.
- Add DIO (e.g., 0.5 vol%) to the solution and stir overnight at a slightly elevated temperature (e.g., 40-50°C) inside the glovebox.
- Filter the solution through a 0.45 µm PTFE syringe filter.
- Deposit the active layer onto the ETL-coated substrate via spin-coating (e.g., 1000-3000 rpm for 60 seconds) or a scalable method like slot-die coating.[5]
- Thermally anneal the active layer at an optimized temperature (e.g., 100-120°C) for 5-10 minutes.

Top Electrode and Encapsulation

Protocol:

- HTL and Top Electrode Deposition: Thermally evaporate MoO₃ (5-10 nm) and then a metal electrode like Silver (Ag) or Aluminum (Al) (80-100 nm) through a shadow mask to define the device area.
- Encapsulation: To protect the device from environmental degradation, encapsulate the flexible solar cell using a UV-curable epoxy resin and a barrier film.

Characterization

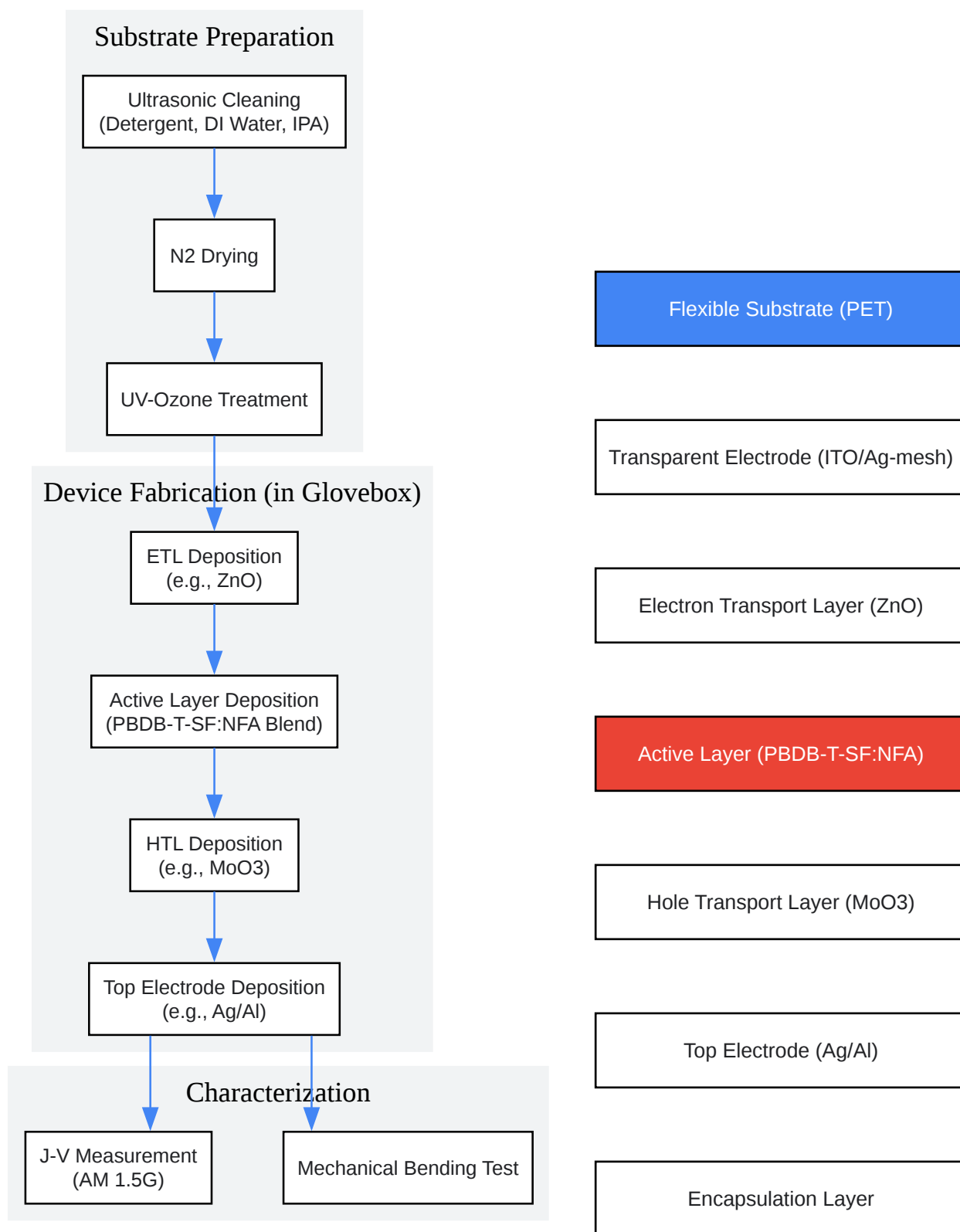
Photovoltaic Performance:

- Measure the current density-voltage (J-V) characteristics under a solar simulator with AM 1.5G illumination at 100 mW/cm².
- Determine the Power Conversion Efficiency (PCE), Open-Circuit Voltage (Voc), Short-Circuit Current Density (Jsc), and Fill Factor (FF).

Mechanical Stability:

- Perform bending tests by repeatedly bending the flexible solar cell to a specific radius (e.g., 6 mm).^[4]
- Measure the PCE after a certain number of bending cycles to evaluate the device's flexibility and durability.

Mandatory Visualizations



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